

Structure Elucidation of N-methyl-5-phenylfuran-2-carboxamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	<i>N-methyl-5-phenylfuran-2-carboxamide</i>
CAS No.:	1823320-78-0
Cat. No.:	B2906129

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Executive Summary

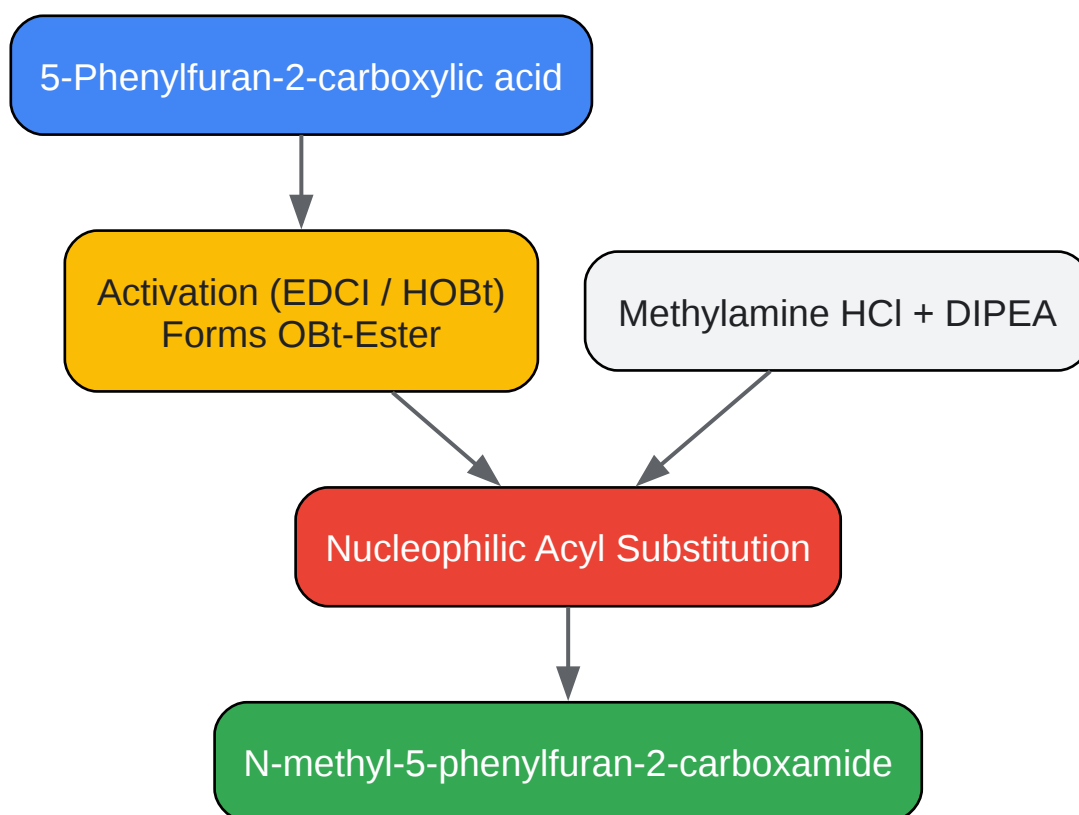
Furan-2-carboxamide derivatives are privileged scaffolds in medicinal chemistry, frequently serving as the core pharmacophore in [1\[1\]](#) and microtubule-stabilizing cancer therapeutics. The introduction of a phenyl group at the C5 position enhances target binding affinity, while N-alkyl substitutions fine-tune the molecule's pharmacokinetic profile. This whitepaper provides an in-depth, causality-driven guide to the synthesis and structural elucidation of **N-methyl-5-phenylfuran-2-carboxamide** (C₁₂H₁₁NO₂). By integrating High-Resolution Mass Spectrometry (HRMS) and multidimensional Nuclear Magnetic Resonance (NMR) spectroscopy, we establish a self-validating analytical framework that guarantees structural fidelity.

Strategic Synthesis & Reaction Causality

Before structural elucidation can occur, the target molecule must be synthesized with high purity. The standard approach involves the amidation of 5-phenylfuran-2-carboxylic acid with

methylamine. We employ an EDCI/HOBt coupling strategy over simple acid chloride formation to prevent degradation of the electron-rich furan ring.

Mechanistic Causality: 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) activates the carboxylic acid to form an O-acylisourea intermediate. Because this intermediate is highly susceptible to rearrangement into an unreactive N-acylurea, Hydroxybenzotriazole (HOBt) is introduced to the reaction. HOBt rapidly traps the activated species, forming a stable yet highly reactive OBt-ester, preventing side reactions and ensuring high yields. Subsequently, N,N-Diisopropylethylamine (DIPEA) acts as a non-nucleophilic base to deprotonate the methylamine hydrochloride salt, liberating the free amine to attack the OBt-ester[2].



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Caption: Workflow for the EDCI/HOBt-mediated amidation of 5-phenylfuran-2-carboxylic acid.

Structure Elucidation Framework

The elucidation of **N-methyl-5-phenylfuran-2-carboxamide** relies on an orthogonal, self-validating system: HRMS provides the exact molecular formula, 1D NMR catalogs the

functional groups, and 2D NMR maps the atomic connectivity[3].

Formula Confirmation via HRMS

The exact monoisotopic mass for C₁₂H₁₁NO₂ is calculated as 201.0790 Da. Under positive electrospray ionization (ESI+), the addition of formic acid to the mobile phase forces the protonation of the amide carbonyl. The resulting HRMS spectrum exhibits a dominant base peak at m/z 202.0868 [M+H]⁺, unambiguously confirming the molecular formula and ruling out dimeric side products.

Functional Group Inventory via 1D NMR

The ¹H NMR spectrum in CDCl₃ provides immediate confirmation of the furan core. The H₃ and H₄ protons appear as distinct doublets at δ 7.15 and 6.72 ppm, respectively. The observed coupling constant of J = 3.6 Hz is the definitive diagnostic signature for 3J coupling across the C₃-C₄ bond in[4].

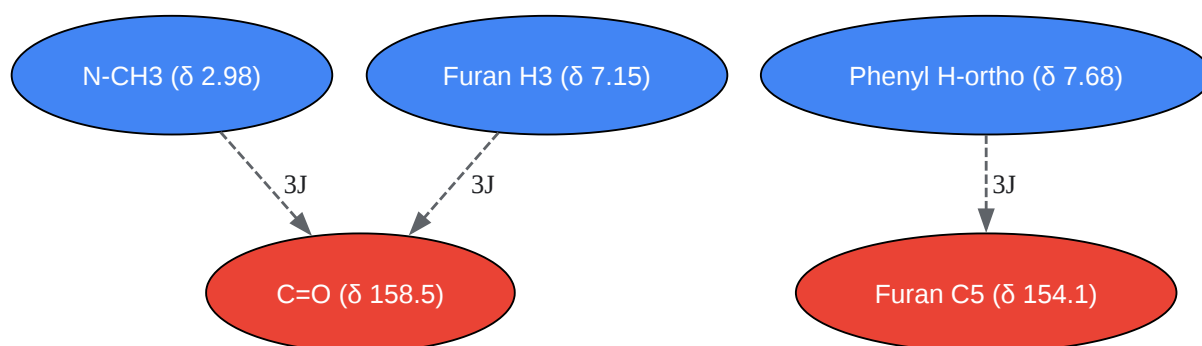
The N-methyl group resonates as a doublet at δ 2.98 ppm (J = 4.9 Hz). This splitting is caused by coupling to the adjacent amide NH proton. Analytical Causality: If rapid proton exchange obscures this coupling in CDCl₃, acquiring the spectrum in DMSO-d₆ will lock the NH proton via solvent hydrogen bonding, restoring the expected multiplicity and confirming the secondary amide structure[1].

Topological Mapping via 2D NMR (HMBC)

While 1D NMR identifies the isolated spin systems (the N-methyl, the furan, and the phenyl groups), 2D Heteronuclear Multiple Bond Correlation (HMBC) is required to stitch these domains together. HMBC detects long-range (typically 2J and 3J) carbon-proton couplings, acting as the ultimate self-validating tool for molecular connectivity.

- Link 1 (Amide to Furan): The N-CH₃ protons (δ 2.98) show a strong 3J HMBC correlation to the carbonyl carbon (δ 158.5). Crucially, the furan H₃ proton (δ 7.15) also shows a 3J correlation to the same carbonyl carbon, definitively linking the furan C₂ position to the carboxamide group.
- Link 2 (Furan to Phenyl): The furan H₄ proton (δ 6.72) shows a 3J correlation to the phenyl ipso-carbon (C1', δ 130.1). Reciprocally, the phenyl ortho-protons (H₂'/H₆', δ 7.68) show a

3J correlation to the furan C5 carbon (δ 154.1). This cross-validation confirms the phenyl ring is attached specifically at the C5 position of the furan.



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Caption: Key HMBC interactions linking the isolated spin systems of the molecule.

Quantitative Data Summary

Table 1: Summarized NMR Spectral Data (400 MHz for ^1H , 100 MHz for ^{13}C , CDCl_3)

Position	¹ H Shift (ppm), Multiplicity, J (Hz)	¹³ C Shift (ppm)	Key HMBC Correlations (H → C)
N-CH ₃	2.98, d, J = 4.9	26.2	C=O
NH	6.45, br s	-	-
C=O	-	158.5	-
C2 (Furan)	-	147.8	-
C3 (Furan)	7.15, d, J = 3.6	115.2	C=O, C2, C4, C5
C4 (Furan)	6.72, d, J = 3.6	107.4	C2, C3, C5, C1'
C5 (Furan)	-	154.1	-
C1' (Phenyl)	-	130.1	-
C2', C6' (Ph)	7.68, m	124.3	C4', C5
C3', C5' (Ph)	7.41, m	128.9	C1', C4'
C4' (Phenyl)	7.32, m	128.1	C2', C6'

Experimental Methodologies

Protocol 1: Synthesis of N-methyl-5-phenylfuran-2-carboxamide

- **Activation:** Dissolve 5-phenylfuran-2-carboxylic acid (1.0 equiv, 10 mmol) in 50 mL of anhydrous CH₂Cl₂ under a nitrogen atmosphere. Add EDCI (1.2 equiv, 12 mmol) and HOBT (1.2 equiv, 12 mmol). Stir the mixture at room temperature for 15 minutes to allow complete formation of the OBt-ester.
- **Coupling:** Cool the reaction mixture to 0 °C. Sequentially add methylamine hydrochloride (1.5 equiv, 15 mmol) and DIPEA (3.0 equiv, 30 mmol) dropwise. Allow the reaction to warm to room temperature and stir for 12 hours.
- **Workup & Purification:** Dilute the mixture with an additional 50 mL of CH₂Cl₂. Wash the organic layer sequentially with 1M HCl (2 × 50 mL), saturated aqueous NaHCO₃ (2 × 50

mL), and brine (50 mL). Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude residue via silica gel flash chromatography (Hexanes/EtOAc, 7:3 v/v) to yield the pure product.

Protocol 2: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Dilute the purified compound to a final concentration of 1 µg/mL in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% formic acid.
- **Acquisition:** Inject 5 µL into an ESI-Q-TOF mass spectrometer operating in positive ion mode. Calibrate the instrument using a standard tuning mix prior to acquisition to ensure mass accuracy within 5 ppm.

Protocol 3: NMR Spectroscopy

- **Sample Preparation:** Dissolve 15 mg of the lyophilized compound in 600 µL of deuterated chloroform (CDCl₃) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal reference. Transfer to a 5 mm precision NMR tube.
- **Acquisition:** Acquire ¹H NMR spectra at 400 MHz (16 scans, 1 sec relaxation delay) and ¹³C NMR spectra at 100 MHz (1024 scans, 2 sec relaxation delay). For 2D HMBC, utilize a standard gradient-selected pulse sequence optimized for long-range couplings (J = 8 Hz).

Conclusion

The structure of **N-methyl-5-phenylfuran-2-carboxamide** is unequivocally established through a combination of HRMS and multidimensional NMR. The causality-driven synthesis ensures high sample fidelity, while the orthogonal analytical techniques—specifically the 3J HMBC correlations—provide a self-validating proof of the molecular scaffold. This rigorous methodology serves as a blueprint for the structural characterization of similar heterocyclic pharmacophores in drug discovery.

References

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- Furan-2-carboxamide derivative, a novel microtubule stabilizing agent induces mitotic arrest and potentiates apoptosis in cancer Source: Adichunchanagiri University / Bioorganic Chemistry URL:[4](#)
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